

In-Depth Technical Guide to the Spectroscopic Characterization of Pyralomicin 1d

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Compound of Interest

Compound Name: *Pyralomicin 1d*

Cat. No.: *B15565729*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and experimental protocols essential for the characterization of **Pyralomicin 1d**, a novel antibiotic isolated from *Microtetraspora spiralis*. The information presented here is compiled from key studies on the structure elucidation and biosynthesis of the pyralomicin family of natural products.

Physicochemical Properties and Spectroscopic Data

Pyralomicin 1d is a member of the pyralomicin class of antibiotics, which are characterized by a unique benzopyranopyrrole chromophore linked to a C7-cyclitol moiety. The structure of these compounds, including **Pyralomicin 1d**, was determined through extensive spectroscopic analysis, primarily using Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Table 1: Physicochemical Properties of **Pyralomicin 1d**

| Property | Value |
|---|---|
| Molecular Formula | C ₁₉ H ₁₆ Cl ₃ NO ₇ |
| Molecular Weight | 491.7 g/mol |
| Appearance | Amorphous powder |
| UV λ _{max} (MeOH) nm (ε) | 248 (26,000), 303 (8,400), 356 (10,000) |
| IR (KBr) cm ⁻¹ | 3400, 1660, 1610, 1580, 1450, 1380, 1280, 1100 |
| Optical Rotation [α] _D ²⁵ | -120° (c 0.1, MeOH) |

Table 2: ¹H NMR Spectroscopic Data for **Pyralomicin 1d** (500 MHz, CD₃OD)

| Position | δ (ppm) | Multiplicity | J (Hz) |
|-----------------------|---------|--------------|----------|
| 8-CH ₃ | 2.35 | s | |
| H-7 | 6.85 | s | |
| H-2' | 6.20 | d | 3.0 |
| H-3' | 4.35 | dd | 3.0, 5.0 |
| H-4' | 4.10 | dd | 5.0, 7.0 |
| H-5' | 4.05 | dd | 7.0, 8.0 |
| H-6' | 4.95 | d | 8.0 |
| 3'-CH ₂ OH | 3.80 | m | |
| 3.95 | m | | |

Table 3: ¹³C NMR Spectroscopic Data for **Pyralomicin 1d** (125 MHz, CD₃OD)

| Position | δ (ppm) |
|-----------------------|----------------|
| C-2 | 118.5 |
| C-3 | 110.0 |
| C-3a | 148.0 |
| C-4 | 175.0 |
| C-4a | 115.0 |
| C-5 | 155.0 |
| C-5a | 120.0 |
| C-7 | 117.0 |
| C-8 | 130.0 |
| 8-CH ₃ | 15.0 |
| C-9a | 145.0 |
| C-1' | 60.0 |
| C-2' | 130.0 |
| C-3' | 135.0 |
| C-4' | 75.0 |
| C-5' | 78.0 |
| C-6' | 70.0 |
| 3'-CH ₂ OH | 62.0 |

Experimental Protocols

The characterization of **Pyralomicin 1d** involves a series of detailed experimental procedures, from the cultivation of the producing microorganism to the isolation and spectroscopic analysis of the compound.

Fermentation of *Microtetraspora spiralis* MI178-34F18

The production of pyralomicins is achieved through the fermentation of *Microtetraspora spiralis* MI178-34F18.

- **Seed Culture:** A loopful of the spore suspension of *M. spiralis* is inoculated into a 500-ml Erlenmeyer flask containing 100 ml of a seed medium (e.g., soluble starch, glucose, yeast extract, and inorganic salts). The culture is incubated at 27°C for 48 hours on a rotary shaker.
- **Production Culture:** The seed culture is then transferred into a larger production medium (e.g., glycerol, Pharmamedia, and inorganic salts) in a fermentation tank. The fermentation is carried out at 27°C for 5 to 7 days with aeration and agitation.

Isolation and Purification of Pyralomicin 1d

The pyralomicins are extracted from the culture broth and mycelium and purified using a series of chromatographic techniques.

- **Extraction:** The culture broth is separated from the mycelium by filtration. The mycelium is extracted with acetone, and the extract is concentrated. The supernatant is extracted with ethyl acetate.
- **Initial Chromatography:** The combined extracts are subjected to silica gel column chromatography, eluting with a stepwise gradient of chloroform and methanol.
- **Further Purification:** The fractions containing the pyralomicins are further purified by preparative high-performance liquid chromatography (HPLC) on a C18 column using a gradient of acetonitrile in water to yield the pure pyralomicin congeners, including **Pyralomicin 1d**.

Spectroscopic Analysis

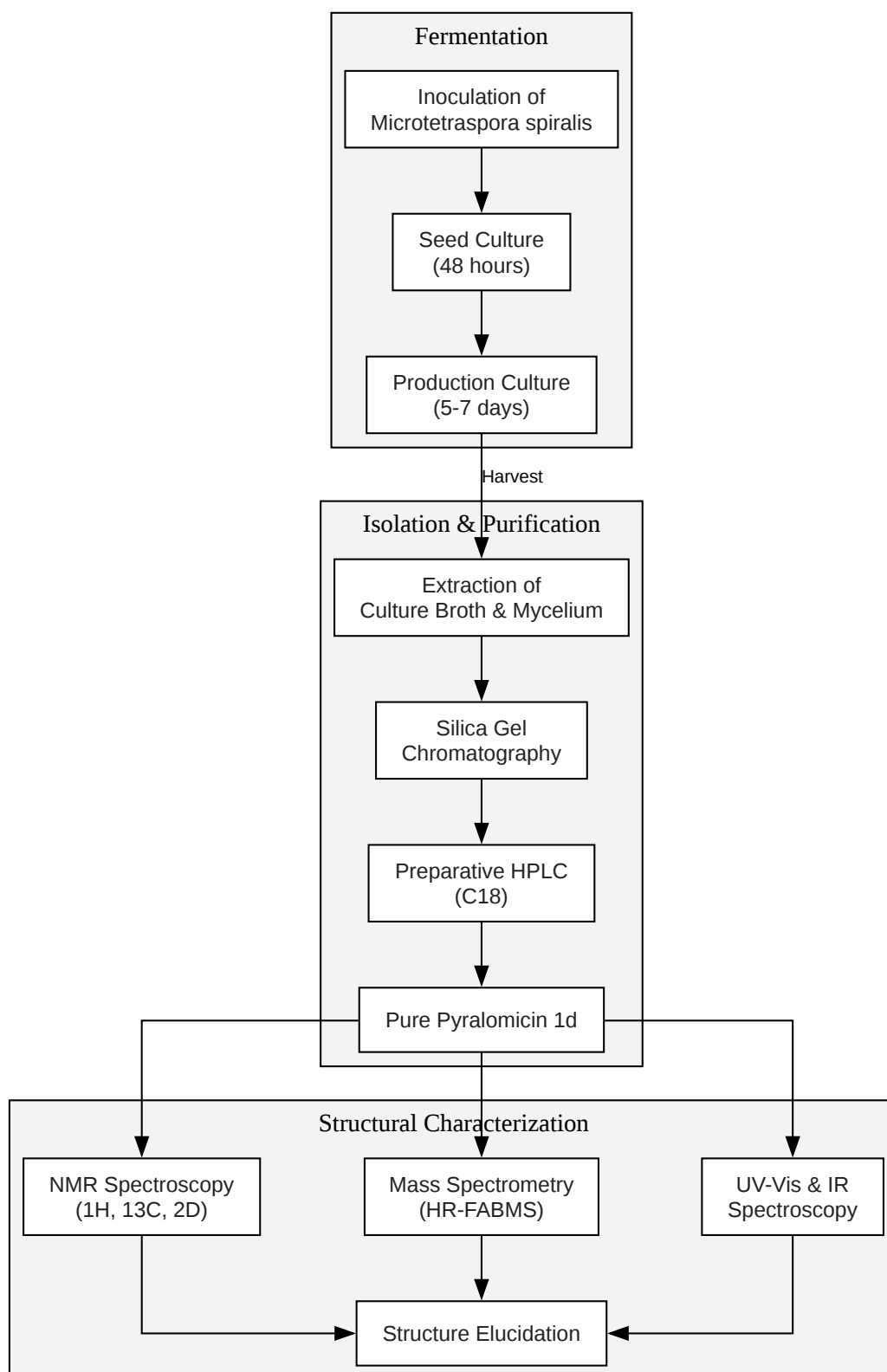
The structure of **Pyralomicin 1d** was elucidated using a combination of spectroscopic methods.

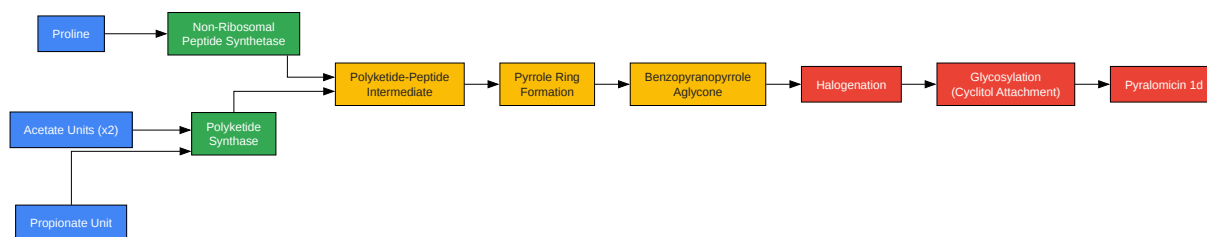
- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra were recorded on a 500 MHz spectrometer in deuterated methanol (CD_3OD). Structural assignments were confirmed by two-dimensional NMR experiments, including COSY, HMQC, and HMBC.

- Mass Spectrometry: High-resolution mass spectra were obtained using a fast atom bombardment (FAB) mass spectrometer.
- UV and IR Spectroscopy: UV spectra were measured in methanol, and IR spectra were recorded using a potassium bromide (KBr) pellet.

Experimental Workflow and Signaling Pathway Visualization

The following diagram illustrates the general workflow for the isolation and characterization of **Pyralomicin 1d**.





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